

Application Notes and Protocols for N-Methyl-1-naphthalenemethylamine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	<i>N</i> -Methyl-1-naphthalenemethylamine hydrochloride
Compound Name:	<i>naphthalenemethylamine hydrochloride</i>
Cat. No.:	B116682

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For Researchers, Scientists, and Drug Development Professionals

N-Methyl-1-naphthalenemethylamine hydrochloride is a key chemical intermediate primarily utilized in the synthesis of various pharmaceutical compounds. Its principle application lies in the production of allylamine antifungal agents. Furthermore, it serves as a reagent in analytical chemistry for environmental and industrial hygiene monitoring.

Physicochemical and Identification Data

A summary of the key quantitative and identifying information for **N-Methyl-1-naphthalenemethylamine hydrochloride** is provided in the table below.

Property	Value	Reference
CAS Number	65473-13-4	[1][2]
Molecular Formula	C ₁₂ H ₁₄ CIN	[2]
Molecular Weight	207.70 g/mol	[3]
Melting Point	191-193 °C (lit.)	[1]
Appearance	White to cream powder or crystalline powder	[4]
Purity	≥98%	
Synonyms	Terbinafine BP Impurity A, Terbinafine USP Related Compound A	[1][3]

Primary Applications

- Intermediate in Antifungal Drug Synthesis: **N-Methyl-1-naphthalenemethylamine hydrochloride** is a crucial building block in the synthesis of antifungal drugs such as Terbinafine and Butenafine.[1][5] These drugs are effective against a wide range of pathogenic fungi by inhibiting the enzyme squalene epoxidase, which is essential for ergosterol synthesis in fungal cell membranes.
- Reagent for Isocyanate Detection: This compound is utilized as a reagent for the determination of isocyanates in the air, which can be monitored using UV or fluorescence detection methods.

Experimental Protocol: Synthesis of N-Methyl-1-naphthalenemethylamine hydrochloride

The following protocol describes a common method for the synthesis of **N-Methyl-1-naphthalenemethylamine hydrochloride**, which is a precursor for more complex molecules like Terbinafine.[6]

Materials:

- 1-(Chloromethyl)naphthalene
- Methylamine
- Base (e.g., potassium carbonate)
- Phase transfer catalyst (e.g., tetrabutylammonium bromide)
- Solvent (e.g., acetone)
- Source of HCl (e.g., hydrochloric acid in isopropanol)
- Reaction vessel with stirring and temperature control
- Separatory funnel
- Rotary evaporator
- Filtration apparatus

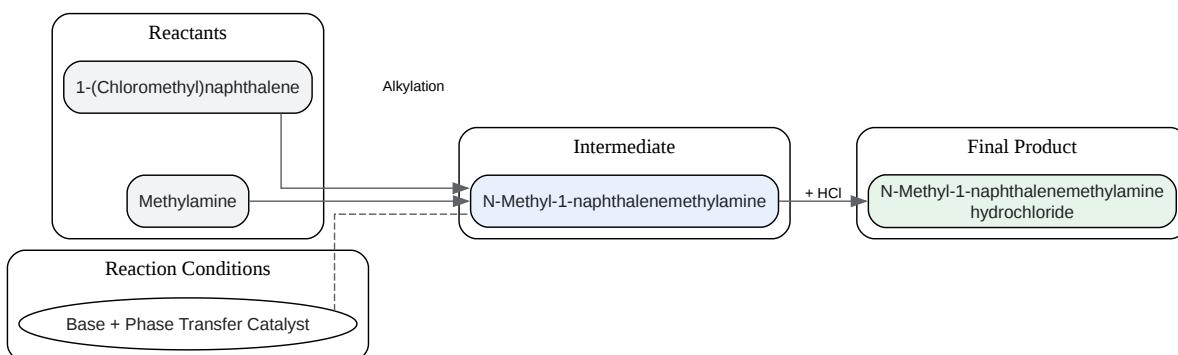
Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 1-(Chloromethyl)naphthalene in an appropriate solvent.
- Addition of Methylamine: Add methylamine to the reaction mixture. This step is often performed at a controlled temperature to manage the exothermic reaction.
- Addition of Base and Catalyst: Introduce a base and a phase transfer catalyst to the mixture. [6] The reaction is then stirred for several hours to ensure completion.
- Work-up: After the reaction is complete, the mixture is typically washed with water to remove any inorganic salts. The organic layer is then separated.
- Solvent Removal: The solvent is removed from the organic layer using a rotary evaporator to yield crude N-Methyl-1-naphthalenemethylamine.

- Salt Formation: The crude product is dissolved in a solvent like acetone.[\[6\]](#) A source of HCl is then added to precipitate **N-Methyl-1-naphthalenemethylamine hydrochloride**.
- Isolation and Drying: The precipitated solid is collected by filtration, washed with a cold solvent to remove impurities, and then dried under vacuum to yield the final product.

Synthetic Pathway Overview

The following diagram illustrates the synthetic route from 1-(Chloromethyl)naphthalene to **N-Methyl-1-naphthalenemethylamine hydrochloride**.



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- To cite this document: BenchChem. [Application Notes and Protocols for N-Methyl-1-naphthalenemethylamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116682#experimental-protocol-for-n-methyl-1-naphthalenemethylamine-hydrochloride]

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